

2-(Phenylthio)benzoic acid safety and handling

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Compound of Interest

Compound Name: 2-(Phenylthio)benzoic acid

Cat. No.: B072160

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An In-depth Technical Guide to the Safe Handling of 2-(Phenylthio)benzoic Acid

For researchers, scientists, and drug development professionals, the proper handling of chemical reagents is paramount to ensuring both personal safety and the integrity of experimental outcomes. This guide provides a comprehensive overview of the safety and handling protocols for **2-(Phenylthio)benzoic acid**, a versatile bifunctional organic compound utilized in synthetic organic and medicinal chemistry research.^[1] This document is intended to serve as a technical resource, offering in-depth information on the compound's properties, hazards, and the necessary precautions for its safe use in a laboratory setting.

Compound Profile and Research Applications

2-(Phenylthio)benzoic acid (CAS No. 1527-12-4) is a molecule featuring a benzoic acid scaffold substituted at the 2-position with a phenylthio group.^[1] This unique structure makes it a valuable intermediate in the synthesis of various sulfur and oxygen-containing heterocycles and a building block for potentially pharmacologically active molecules.^[1] Its derivatives have been explored for a range of biological activities, including antimicrobial and anticancer properties.^[1] Given its role in the development of novel therapeutics, a thorough understanding of its safety profile is essential for all personnel who may handle it.

Hazard Identification and Classification

While comprehensive toxicological data for **2-(Phenylthio)benzoic acid** is not extensively documented, information from available Safety Data Sheets (SDS) and related compounds allows for a thorough hazard assessment. The primary hazards are associated with irritation and potential harm upon ingestion or repeated exposure.

GHS Hazard Statements (based on related compounds and available data):

- Causes skin irritation.[\[2\]](#)[\[3\]](#)
- Causes serious eye damage/irritation.[\[2\]](#)[\[3\]](#)
- May be harmful if swallowed.[\[4\]](#)
- May cause respiratory irritation.[\[5\]](#)
- May cause damage to organs through prolonged or repeated exposure.[\[2\]](#)

It is crucial to handle this compound with the assumption that it is hazardous and to take all necessary precautions to avoid direct contact.

Physicochemical Properties

A summary of the key physicochemical properties of **2-(Phenylthio)benzoic acid** is provided in the table below. This information is critical for understanding its behavior under various experimental conditions and for safe storage.

Property	Value	Source
CAS Number	1527-12-4	[6] [7] [8]
Molecular Formula	C13H10O2S	[6] [7] [8]
Molecular Weight	230.28 g/mol	[6] [7] [8]
Appearance	White to off-white crystalline powder	[9]
Melting Point	122 °C	[9]
Boiling Point	249 °C	[9]
Solubility	Slight solubility in water	[9]
Storage Temperature	Room temperature, in a dry, well-ventilated area	[10]

Safe Handling and Storage

Adherence to proper handling and storage protocols is the most effective way to minimize risks associated with **2-(Phenylthio)benzoic acid**.

Handling:

- Ventilation: Use only in a well-ventilated area, preferably within a chemical fume hood, to minimize dust generation and inhalation.[\[3\]](#)[\[11\]](#)
- Personal Hygiene: Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)[\[11\]](#)[\[12\]](#) Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[2\]](#)[\[4\]](#)
- Avoiding Contact: Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[9\]](#) Avoid breathing dust.[\[2\]](#)[\[9\]](#)[\[11\]](#)

Storage:

- Container: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[13\]](#)
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[9\]](#)
- Hygroscopicity: The product may be slightly hygroscopic and should be stored in a dry environment to prevent caking.[\[9\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and appropriate PPE are essential to prevent exposure.

- Engineering Controls: Ensure adequate ventilation. Safety showers and eyewash stations should be readily available.[\[9\]](#)
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[\[5\]](#)[\[12\]](#) Standard EN 166 (EU) or NIOSH (US) approved eye protection is recommended.[\[12\]](#)

- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile rubber). [9][12] Gloves should be inspected before use. [12] Contaminated clothing should be removed and washed before reuse. [2][12]
- Respiratory Protection: If dust is generated and exposure limits may be exceeded, a NIOSH/MSHA approved respirator should be used. [4][9]

Emergency Procedures

In the event of an emergency, prompt and correct action is crucial.

First-Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention. [6][14][15]
- Skin Contact: Immediately remove contaminated clothing and wash the affected skin with plenty of soap and water for at least 15 minutes. [2][6][9][11][16] Seek medical attention if irritation persists. [2][3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. [2][6][9][11][16] Remove contact lenses if present and easy to do. [2][12] Seek immediate medical attention. [2]
- Ingestion: Do NOT induce vomiting. [2][6] Rinse the mouth with water and drink 2-4 cupfuls of milk or water. [11] Never give anything by mouth to an unconscious person. [6][15] Call a physician or poison control center immediately. [6][15]

Firefighting Measures:

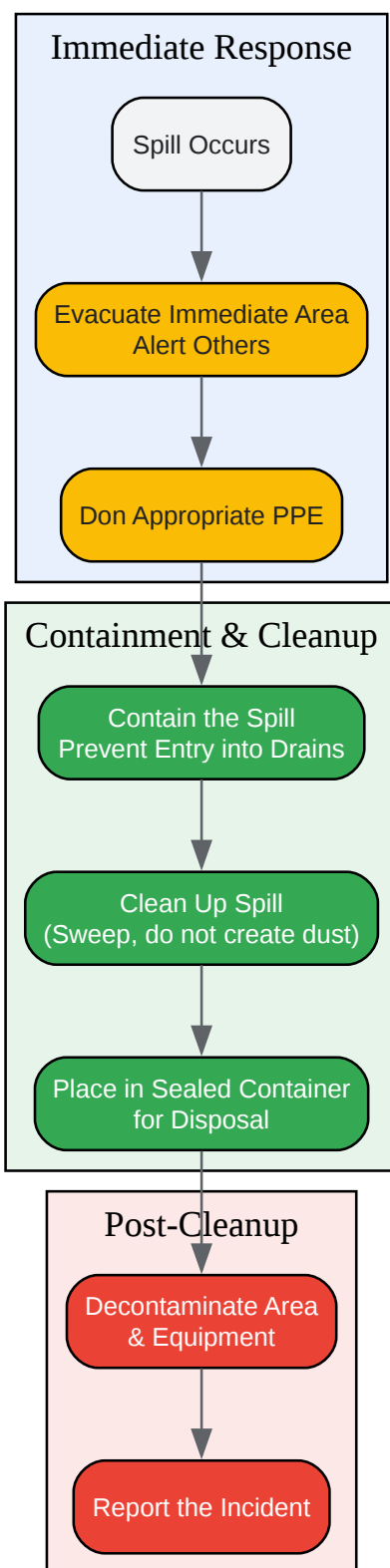
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam. [6]
- Specific Hazards: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide and carbon dioxide. [2] Dust can form an explosive mixture with air. [2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [2][6][14][15]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.^[5]^[6] Avoid dust formation and breathing vapors or dust.^[5]^[6] Ensure adequate ventilation.^[5]^[6] Wear appropriate PPE.^[5]^[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.^[4]^[5]^[6]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, closed container for disposal.^[5]^[9] Avoid creating dust.^[5] Ventilate the area and wash the spill site after material pickup is complete.^[11]

Workflow for Accidental Spill Response

The following diagram outlines the logical workflow for responding to a spill of **2-(Phenylthio)benzoic acid**.



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